

# Physical properties of 2-(4-Chlorophenyl)-6-methylpyridine (melting point, boiling point)

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## Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-6-methylpyridine

CAS No.: 61704-26-5

Cat. No.: B1313924

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## An In-Depth Technical Guide to the Physical Properties of 2-(4-Chlorophenyl)-6-methylpyridine

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the physicochemical properties of novel compounds is a cornerstone of successful research and development. This guide provides a detailed examination of the key physical properties—specifically the melting and boiling points—of **2-(4-Chlorophenyl)-6-methylpyridine**, a substituted pyridine derivative of interest. The methodologies for determining these properties are also discussed, providing a framework for empirical validation.

## Compound Profile: 2-(4-Chlorophenyl)-6-methylpyridine

**2-(4-Chlorophenyl)-6-methylpyridine** is a solid, heterocyclic organic compound. Its structure, featuring a pyridine ring substituted with a methyl group and a 4-chlorophenyl group, imparts specific physical and chemical characteristics that are crucial for its behavior in various chemical and biological systems.

Chemical Structure:

- Linear Formula: C<sub>12</sub>H<sub>10</sub>ClN
- Molecular Weight: 203.67 g/mol
- CAS Number: 61704-26-5

## Core Physical Properties

The melting and boiling points are fundamental physical constants that provide insights into the purity of a compound and the strength of its intermolecular forces.

Property	Value	Conditions
Melting Point	62.5-63.5 °C	Not specified
Boiling Point	142-152 °C	at 8 mmHg

Table 1: Key Physical Properties of **2-(4-Chlorophenyl)-6-methylpyridine**

The melting point of a crystalline solid is the temperature at which it changes state from solid to liquid. For a pure substance, this transition occurs over a narrow temperature range. The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. It is important to note that the boiling point is pressure-dependent; hence, it is reported at a specific pressure.

## Experimental Determination of Physical Properties

To ensure the accuracy of the physical data and to verify the identity and purity of a synthesized batch of **2-(4-Chlorophenyl)-6-methylpyridine**, experimental determination of its melting and boiling points is essential.

### Melting Point Determination

The melting point of a solid can be accurately determined using a melting point apparatus. This technique relies on the precise measurement of the temperature at which the solid sample melts.

Protocol:

- **Sample Preparation:** A small, dry sample of **2-(4-Chlorophenyl)-6-methylpyridine** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a calibrated melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. As the temperature approaches the expected melting point, the heating rate is reduced to approximately 1-2 °C per minute to ensure thermal equilibrium.
- **Data Recording:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is the melting point of the sample.

The sharpness of the melting point range is a good indicator of the purity of the compound. Impurities tend to broaden and depress the melting point range.

## Boiling Point Determination (Reduced Pressure)

Given that the boiling point of **2-(4-Chlorophenyl)-6-methylpyridine** is provided at a reduced pressure (8 mmHg), a vacuum distillation setup is the appropriate method for its determination. This is often necessary for compounds that may decompose at their atmospheric boiling point.

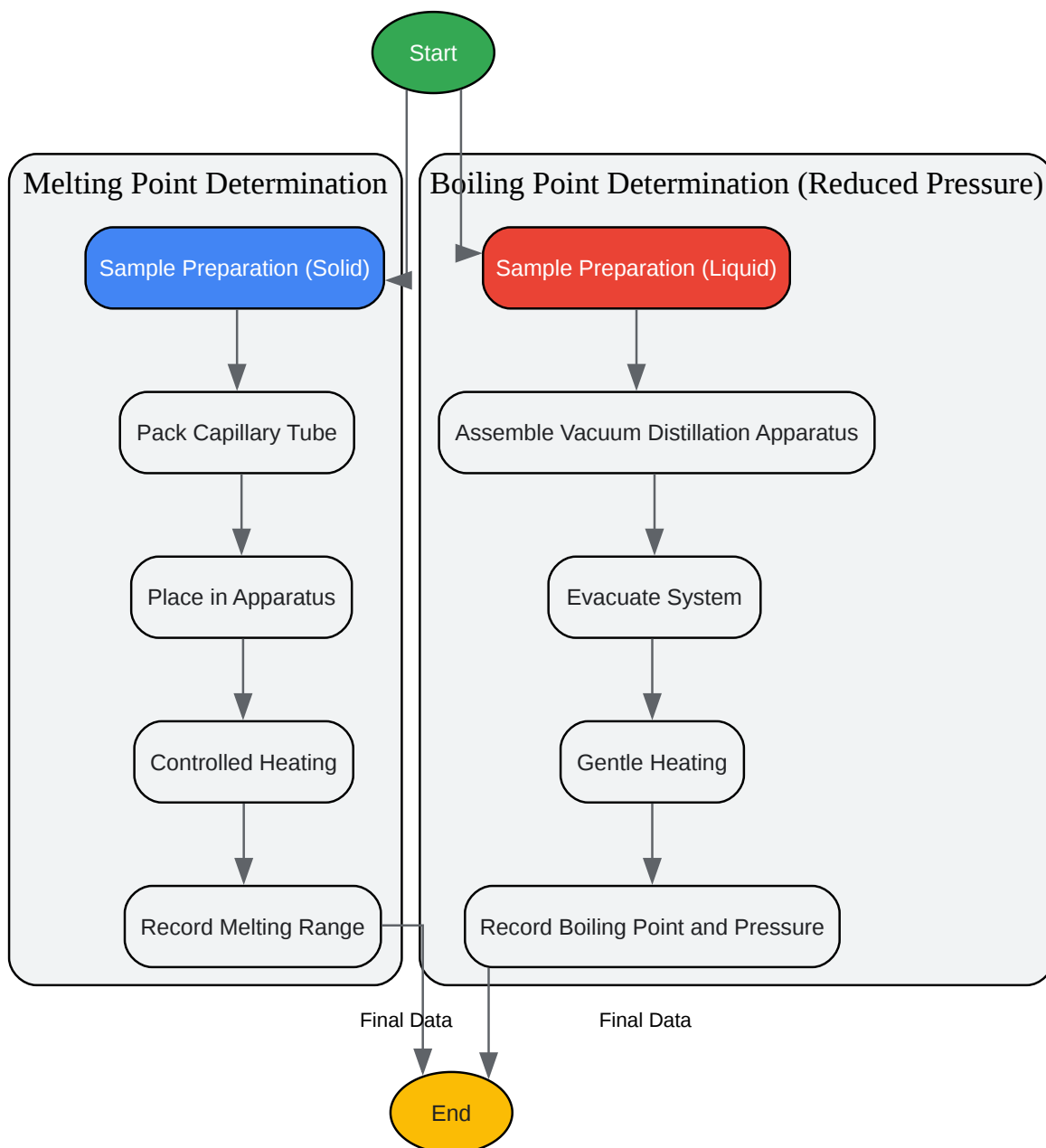
Protocol:

- **Apparatus Setup:** A micro-boiling point apparatus or a small-scale vacuum distillation setup is assembled. This typically includes a boiling tube or flask, a thermometer with the bulb positioned at the level of the side arm leading to the condenser, a condenser, a receiving flask, and a connection to a vacuum pump with a manometer to monitor the pressure.
- **Sample Introduction:** A small amount of the liquid sample (if the compound is melted) or a solution in a high-boiling inert solvent is placed in the boiling tube along with a boiling chip to ensure smooth boiling.
- **Evacuation:** The system is carefully evacuated to the desired pressure (e.g., 8 mmHg).

- Heating: The sample is gently heated.
- Observation and Data Recording: The temperature is recorded when the liquid boils and a steady stream of distillate is collected. This temperature is the boiling point at the recorded pressure.

## Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of **2-(4-Chlorophenyl)-6-methylpyridine**.



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Workflow for determining physical properties.

## References

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